

Application Notes and Protocols for Hydrodistillation of Carquejol Essential Oil

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Compound of Interest

Compound Name: *Carquejol*
Cat. No.: B3061002

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Introduction

Carquejol is a monoterpenoid alcohol found in the essential oil of various plant species, most notably *Baccharis trimera* (Less.) DC., commonly known as "carqueja". This compound, along with its acetate ester, carquejyl acetate, is a significant contributor to the aromatic and medicinal properties of the essential oil. Research has indicated potential anti-inflammatory and analgesic properties, making it a compound of interest for pharmaceutical and therapeutic applications. This document provides detailed protocols for the extraction of **Carquejol**-rich essential oil from *Baccharis trimera* via hydrodistillation, followed by its quantitative analysis using Gas Chromatography-Mass Spectrometry (GC-MS). Additionally, a proposed signaling pathway for its anti-inflammatory action is presented.

Data Presentation

A summary of typical quantitative data for the hydrodistillation of *Baccharis trimera* essential oil and its subsequent analysis is presented in the tables below. These values can vary based on plant material, geographical location, and specific experimental conditions.

Table 1: Hydrodistillation Yield and Composition of *Baccharis trimera* Essential Oil

Parameter	Typical Value	Reference
Plant Material	Dried aerial parts	[1]
Extraction Method	Hydrodistillation	[1]
Essential Oil Yield (% w/w)	0.5 - 1.5%	[2]
Carquejyl Acetate Content (%)	23 - 71%	[1]
Carquejol Content (%)	0.5 - 5.0%	[1]
Other Major Components	β-Pinene, Limonene, Spathulenol	[1]

Table 2: GC-MS Parameters for the Analysis of **Carquejol** and Carquejyl Acetate

Parameter	Recommended Setting
Gas Chromatograph	
Column	DB-5ms or HP-5ms (30 m x 0.25 mm ID, 0.25 μm film thickness)
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Injector Temperature	250 °C
Injection Mode	Split (e.g., 50:1) or Splitless
Oven Temperature Program	Initial temperature 60°C, hold for 2 min, ramp at 4°C/min to 240°C, hold for 5 min
Mass Spectrometer	
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	40-400 amu
Transfer Line Temperature	280 °C

Experimental Protocols

Protocol 1: Hydrodistillation of *Baccharis trimera* Essential Oil

This protocol describes the extraction of essential oil from the aerial parts of *Baccharis trimera* using a Clevenger-type apparatus.

Materials and Equipment:

- Dried aerial parts of *Baccharis trimera*
- Clevenger-type hydrodistillation apparatus
- Heating mantle
- Round-bottom flask (2 L)
- Condenser
- Graduated collection tube
- Distilled water
- Anhydrous sodium sulfate

Procedure:

- **Plant Material Preparation:** Weigh approximately 100 g of dried and coarsely powdered aerial parts of *Baccharis trimera*.
- **Apparatus Setup:** Place the plant material into a 2 L round-bottom flask. Add 1 L of distilled water, ensuring the plant material is fully submerged.
- Set up the Clevenger-type apparatus with the flask on a heating mantle. Connect the condenser and ensure a steady flow of cold water.

- Hydrodistillation: Gently heat the mixture to boiling. The distillation process should be carried out for 3 hours, collecting the distillate in the graduated collection tube.[3]
- Essential Oil Collection: After 3 hours, turn off the heating mantle and allow the apparatus to cool. Carefully collect the separated essential oil from the collection tube.
- Drying: Dry the collected essential oil over anhydrous sodium sulfate to remove any residual water.
- Storage: Store the dried essential oil in a sealed, dark glass vial at 4°C until further analysis.

Protocol 2: GC-MS Analysis of Carquejol Essential Oil

This protocol outlines the qualitative and quantitative analysis of the extracted essential oil to determine the content of **carquejol** and carquejyl acetate.

Materials and Equipment:

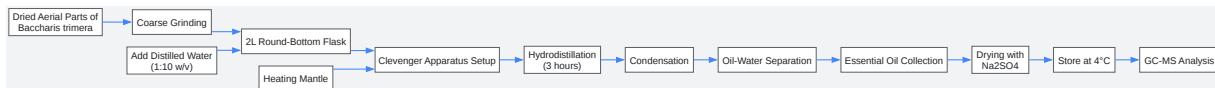
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Helium carrier gas (99.999% purity)
- Microsyringe
- Autosampler vials
- Hexane (GC grade)
- **Carquejol** and carquejyl acetate analytical standards

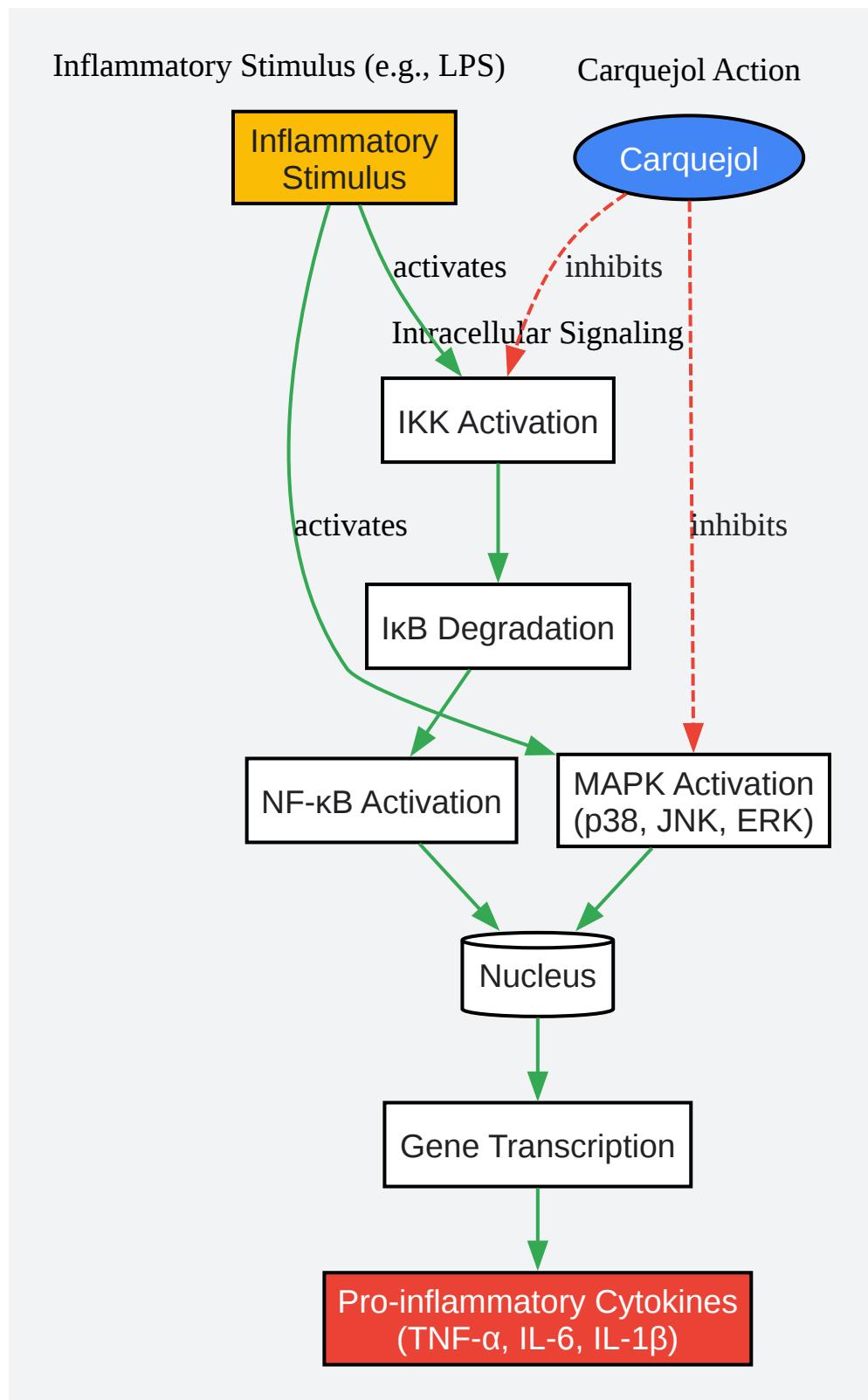
Procedure:

- Sample Preparation: Prepare a 1% (v/v) solution of the extracted essential oil in GC-grade hexane.
- Standard Preparation: Prepare a series of standard solutions of **carquejol** and carquejyl acetate in hexane at concentrations ranging from 10 to 500 µg/mL to generate a calibration curve.

- GC-MS Analysis:
 - Inject 1 μ L of the prepared sample or standard solution into the GC-MS system.
 - Run the analysis using the parameters outlined in Table 2.
- Data Analysis:
 - Identify the peaks corresponding to **carquejol** and carquejyl acetate by comparing their mass spectra and retention times with those of the analytical standards and reference libraries (e.g., NIST).
 - Quantify the amount of **carquejol** and carquejyl acetate in the essential oil by using the calibration curve generated from the standard solutions.

Mandatory Visualization



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References

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